

Proper Disposal Procedures for N-Boc-2-(3'-Chlorophenyl)-L-glycine

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Compound of Interest

Compound Name: *N-Boc-2-(3'-Chlorophenyl)-L-glycine*

CAS No.: 1217643-80-5

Cat. No.: B1278082

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Disclaimer: A specific Safety Data Sheet (SDS) for **N-Boc-2-(3'-Chlorophenyl)-L-glycine** is not readily available in public resources. The information provided here is based on the available data for the closely related isomer, (S)-N-Boc-2'-(Chlorophenyl)glycine, and general best practices for the disposal of N-Boc protected amino acids. It is imperative to consult with your institution's Environmental Health and Safety (EHS) office and the specific SDS for the compound if available before handling and disposal.

Essential, immediate safety and logistical information for researchers, scientists, and drug development professionals on the proper disposal of **N-Boc-2-(3'-Chlorophenyl)-L-glycine** is outlined below. This guidance provides procedural steps to ensure safe handling and compliance with waste disposal regulations.

Hazard Identification and Safety Precautions

Based on data for the 2-chloro isomer, **N-Boc-2-(3'-Chlorophenyl)-L-glycine** is anticipated to have the following hazards:

- Causes skin irritation (H315)[1][2].
- Causes serious eye irritation (H319)[1][2].
- May cause respiratory irritation (H335)[1][2].

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling this compound, including:

- Lab coat
- Safety glasses with side shields
- Chemical-resistant gloves

Handling:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust.[3][4]
- Avoid direct contact with skin and eyes.[1][4]
- Wash hands thoroughly after handling.[1]

Spill Response

In the event of a spill:

- Avoid creating dust.
- Gently sweep up the solid material.
- Place the swept material into a sealed, properly labeled container for disposal.[3]
- Use an inert absorbent material, such as sand or vermiculite, to clean up any remaining residue.[3]
- Place the absorbent material into the same sealed container for disposal.[3]

Step-by-Step Disposal Protocol

The disposal of **N-Boc-2-(3'-Chlorophenyl)-L-glycine** must be managed as chemical waste. Adherence to federal, state, and local environmental control regulations is mandatory.^[4]

- **Waste Characterization:** The generator of the chemical waste is responsible for determining if it is classified as hazardous waste.^[1] This is typically achieved by consulting the Safety Data Sheet (SDS) or through analytical testing if necessary. US EPA guidelines for this classification can be found in 40 CFR 261.3.^[1]
- **Waste Segregation:** Do not mix this waste stream with other chemicals unless explicitly approved by your institution's EHS office.^[3] Collect waste **N-Boc-2-(3'-Chlorophenyl)-L-glycine** in a designated, sealed, and compatible container.
- **Container Labeling:** The waste container must be clearly labeled with the full chemical name, "**N-Boc-2-(3'-Chlorophenyl)-L-glycine**," any known hazards (e.g., "Irritant"), and the date of accumulation. Follow your institution's specific labeling protocols.^[3]
- **Waste Storage:** Store the sealed and labeled waste container in a designated satellite accumulation area until it is collected. The storage area should be cool, dry, and well-ventilated.^[1]
- **Licensed Disposal:** Arrange for the disposal of the waste through a licensed professional chemical waste disposal company, as facilitated by your EHS office.^[5] The recommended disposal method is often incineration in a chemical incinerator equipped with an afterburner and scrubber.^[5]

Quantitative Data Summary

The following table summarizes key information pertinent to the safe handling and disposal of **N-Boc-2-(3'-Chlorophenyl)-L-glycine**, with data from its 2-chloro isomer as a reference.

Parameter	Value/Information	Source
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	[1]
Incompatible Materials	Strong oxidizing agents, Strong acids	[4]
Hazardous Decomposition Products	Oxides of carbon (CO, CO ₂) and nitrogen (NO, NO ₂ , ...)	[4]

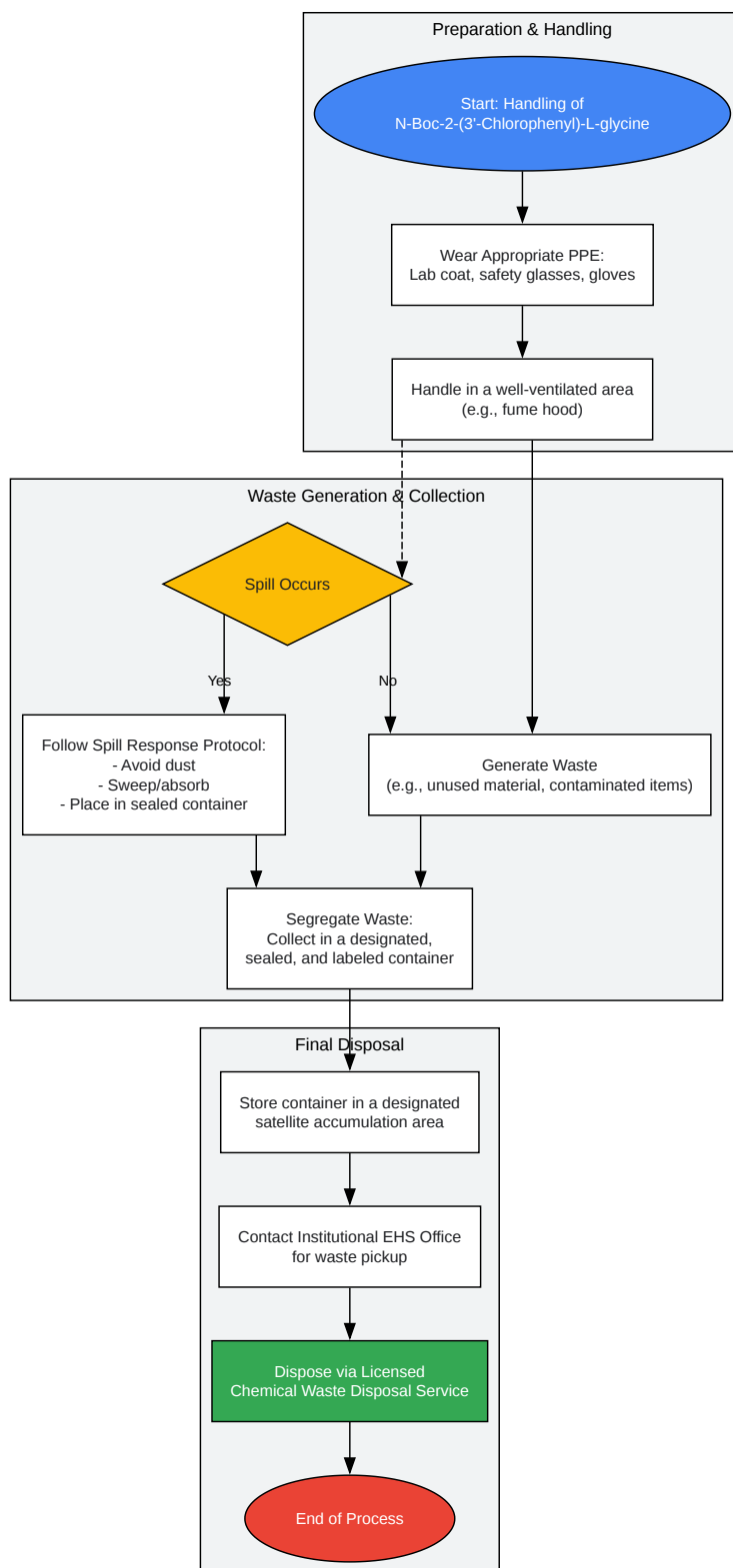
Experimental Protocols

There are no experimental protocols to be cited for the disposal procedure itself, as it is a standard safety and waste management process.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **N-Boc-2-(3'-Chlorophenyl)-L-glycine**.

Disposal Workflow for N-Boc-2-(3'-Chlorophenyl)-L-glycine

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **N-Boc-2-(3'-Chlorophenyl)-L-glycine**.

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